

A Technical Guide to the Physical Properties of Ethyl Phenylpropiolate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl phenylpropiolate

Cat. No.: B1208040

[Get Quote](#)

This document provides a comprehensive overview of the key physical properties of **ethyl phenylpropiolate**, a crucial intermediate in various fields of chemical synthesis, including pharmaceuticals, agrochemicals, and dyestuffs. This guide is intended for researchers, scientists, and professionals in drug development who require accurate and reliable data for their work.

Core Physical Properties

Ethyl phenylpropiolate is typically a clear, pale yellow to yellow liquid.^{[1][2][3][4][5][6]} A summary of its key physical and chemical properties is presented below.

Data Presentation

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₀ O ₂	[1][3][6][7]
Molecular Weight	174.20 g/mol	[1][8]
Boiling Point	260-270 °C at 760 mmHg (decomposes)	[1][3][5][8][9]
103 °C at 0.3 mmHg	[10]	
92 °C at 8 mmHg	[9]	
Density	1.055 g/mL at 25 °C	[3][4][8][9]
1.050 g/mL	[5]	
Refractive Index	1.552 at 20 °C	[3][8][9]
1.5500-1.5540 at 20 °C	[6]	
Flash Point	>110 °C	[3][5]
Solubility	Insoluble in water	[3][4]
Appearance	Clear, colorless to yellow liquid	[1][2][3][4][5][6]
Storage	Recommended storage at 2-8°C	[3][8][9]

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of a liquid compound like **ethyl phenylpropiolate**.

Determination of Boiling Point

The boiling point of **ethyl phenylpropiolate** is determined using a distillation apparatus.

Apparatus:

- A round-bottom flask

- A distillation head with a condenser
- A thermometer
- A heating mantle
- Boiling chips

Procedure:

- The round-bottom flask is filled to approximately two-thirds of its volume with **ethyl phenylpropiolate**, and a few boiling chips are added to ensure smooth boiling.
- The flask is connected to the distillation head, which is fitted with a condenser and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Cooling water is circulated through the condenser.
- The heating mantle is turned on, and the liquid is heated to its boiling point.
- The temperature is recorded when the liquid is boiling steadily and the vapor condensate is dripping from the thermometer bulb at a constant rate. This temperature is the boiling point of the liquid. For substances that decompose at their atmospheric boiling point, the determination is performed under reduced pressure (vacuum distillation).

Determination of Density

The density of **ethyl phenylpropiolate** can be accurately measured using a pycnometer.

Apparatus:

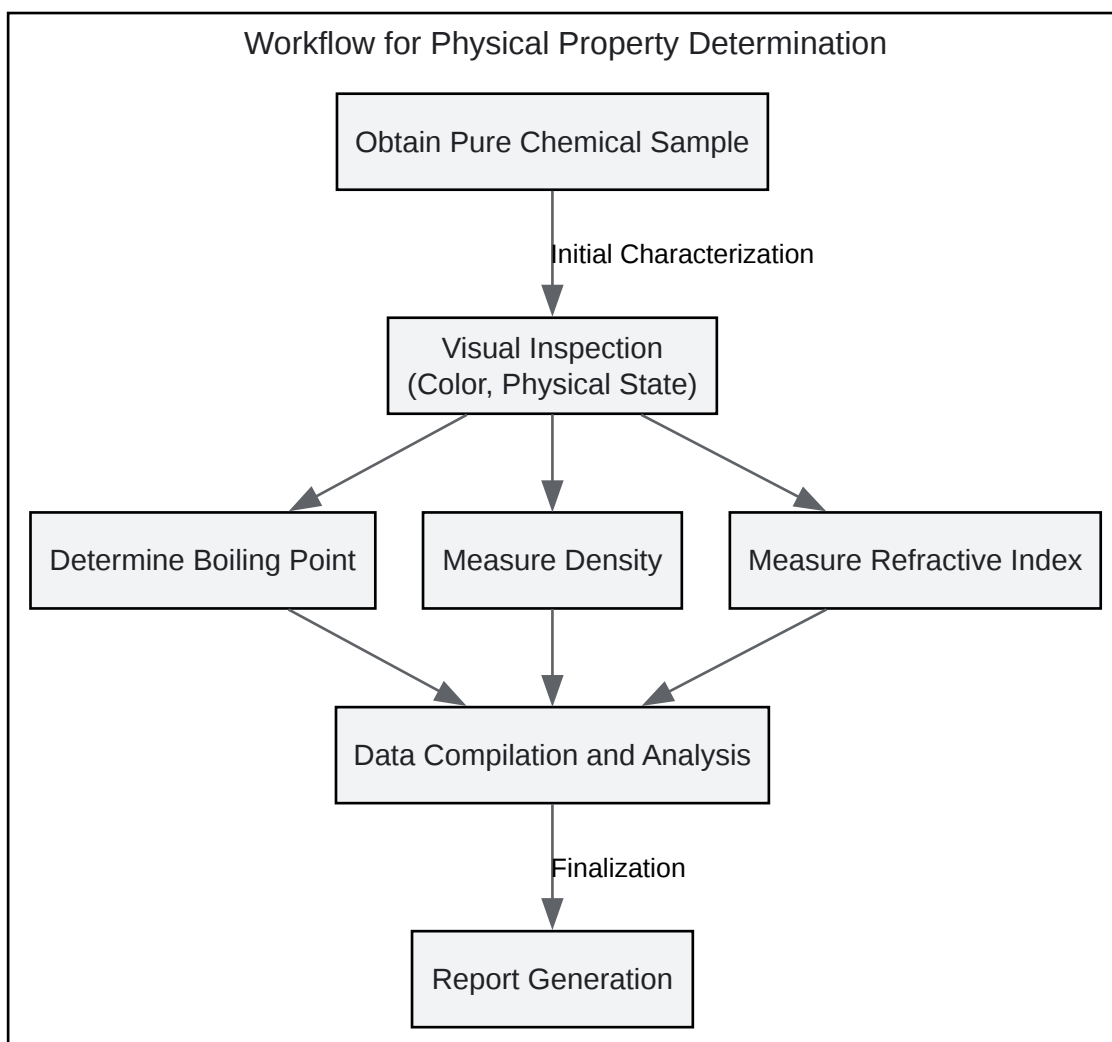
- A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- An analytical balance
- A constant temperature water bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., at 25 °C). The volume of the pycnometer is then determined by measuring the mass of the water.
- The pycnometer is emptied, dried, and then filled with **ethyl phenylpropiolate**.
- The filled pycnometer is again placed in the constant temperature water bath to reach thermal equilibrium.
- The mass of the pycnometer filled with the sample is measured.
- The density of the **ethyl phenylpropiolate** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the physical property determination of a chemical compound.



[Click to download full resolution via product page](#)

Caption: Workflow for the determination of physical properties of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Propynoic acid, 3-phenyl-, ethyl ester | C₁₁H₁₀O₂ | CID 91516 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. ETHYL PHENYLPROPIOLATE price,buy ETHYL PHENYLPROPIOLATE - chemicalbook [chemicalbook.com]
- 4. ETHYL PHENYLPROPIOLATE | 2216-94-6 [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. Ethyl phenylpropionate, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. Ethyl phenylpropionate, 98+% | Fisher Scientific [fishersci.ca]
- 8. Ethyl phenylpropionate 98 2216-94-6 [sigmaaldrich.com]
- 9. Ethyl phenylpropionate 98 2216-94-6 [sigmaaldrich.com]
- 10. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Ethyl Phenylpropionate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1208040#physical-properties-of-ethyl-phenylpropionate-boiling-point-density>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com